

Preparing Stock Solutions of VGSCs-IN-1: Application Notes and Protocols

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Compound of Interest

Compound Name: VGSCs-IN-1

Cat. No.: B1519752

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Introduction

VGSCs-IN-1 is a potent inhibitor of human voltage-gated sodium channels (VGSCs), demonstrating significant activity against the Nav1.4 channel subtype.[1][2] As a 2-piperazine analog of Riluzole, it is a valuable tool for research into cell excitability disorders.[1][2] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. These application notes provide detailed protocols for the preparation, storage, and handling of **VGSCs-IN-1** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **VGSCs-IN-1** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₃₂ F ₂ N ₂	[3]
Molecular Weight	386.52 g/mol	[3]
CAS Number	1204296-79-6	[1][2]
pKa	7.6	[1][2]
cLogP	2.4	[1][2]
Solubility	10 mM in DMSO	[3][4]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VGSCs-IN-1** in dimethyl sulfoxide (DMSO).

Materials:

- **VGSCs-IN-1** solid powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **VGSCs-IN-1** to room temperature to prevent condensation of moisture on the compound.

- **Weighing the Compound:** Carefully weigh out the desired amount of **VGSCs-IN-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.865 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 386.52 \text{ g/mol} * 1000 \text{ mg/g} = 3.865 \text{ mg}$
- **Dissolving the Compound:** Add the appropriate volume of DMSO to the vial containing the weighed **VGSCs-IN-1**.
- **Ensuring Complete Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting:** For convenience and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[5]
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Handling

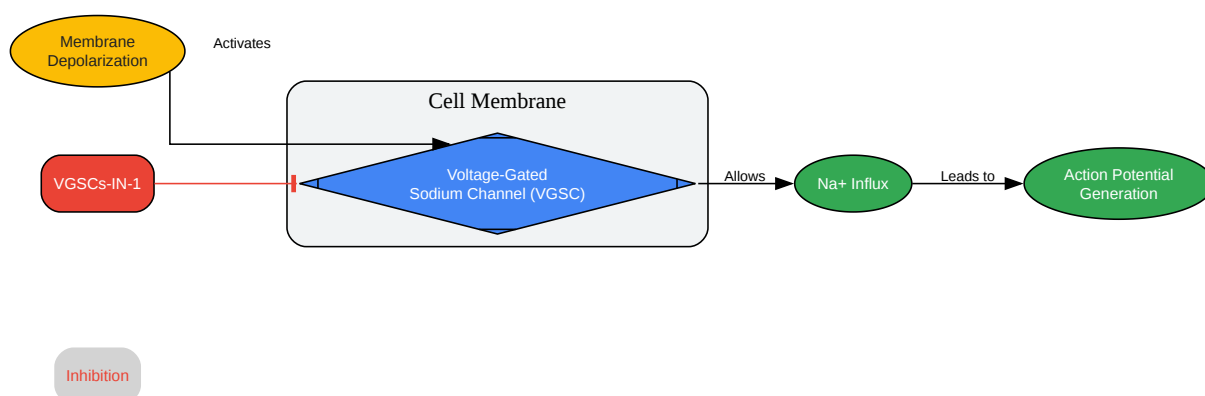
Proper storage is essential to maintain the stability and activity of the **VGSCs-IN-1** stock solution.

- **Short-term Storage:** For immediate use, the DMSO stock solution can be stored at 4°C for up to a week.
- **Long-term Storage:** For long-term storage, it is recommended to store the aliquoted DMSO stock solution at -20°C.[5] Under these conditions, the solution should be stable for up to 3 months.[5]
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles as this can degrade the compound. It is best practice to use a fresh aliquot for each experiment.[5]
- **Light Sensitivity:** Protect the stock solution from direct light.

Visualizations

Signaling Pathway of Voltage-Gated Sodium Channels and Inhibition by VGSCs-IN-1

Voltage-gated sodium channels are integral membrane proteins that play a crucial role in the initiation and propagation of action potentials in excitable cells.[6] Upon membrane depolarization, these channels open, allowing an influx of sodium ions, which further depolarizes the membrane. This process is fundamental for nerve impulses, muscle contraction, and other physiological processes. **VGSCs-IN-1** acts as an antagonist, blocking the channel and preventing sodium ion influx, thereby inhibiting the generation of action potentials.

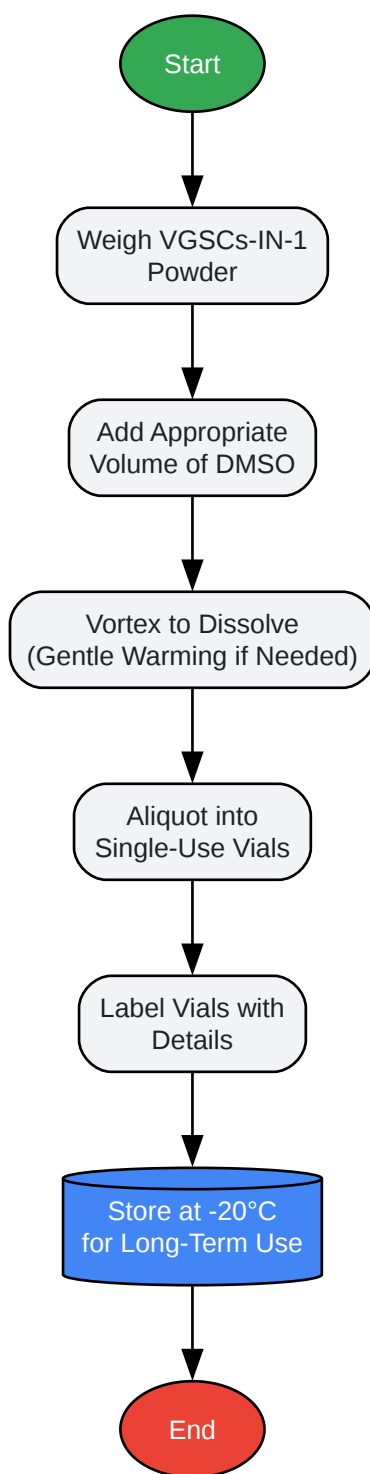


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Caption: Inhibition of VGSC signaling by **VGSCs-IN-1**.

Experimental Workflow for Preparing VGSCs-IN-1 Stock Solution

The following diagram illustrates the key steps involved in the preparation of a **VGSCs-IN-1** stock solution.



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Caption: Workflow for **VGSCs-IN-1** stock solution preparation.

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